

Application of 2,2,6,6-Tetramethylcyclohexanone in Pharmaceutical Synthesis: A Technical Guide

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Compound of Interest

Compound Name: 2,2,6,6-Tetramethylcyclohexanone

Cat. No.: B074775

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

2,2,6,6-Tetramethylcyclohexanone, a sterically hindered cyclic ketone, presents a unique scaffold for the synthesis of complex molecular architectures relevant to pharmaceutical development. While its direct application in drug synthesis is limited by the steric hindrance of the four methyl groups, its derivatives, particularly the corresponding oxime and the subsequent ring-expanded caprolactam, serve as valuable intermediates in the creation of novel bioactive molecules. This technical guide provides a comprehensive overview of the synthetic routes and potential applications of **2,2,6,6-tetramethylcyclohexanone** in the pharmaceutical landscape, complete with detailed experimental protocols and data presented for clarity and reproducibility.

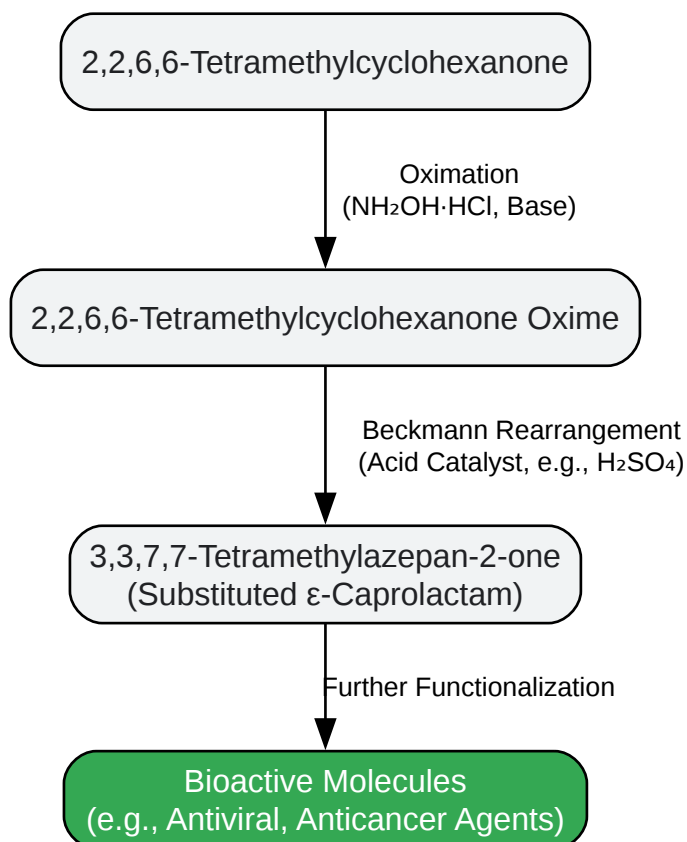
Physicochemical Properties of 2,2,6,6-Tetramethylcyclohexanone

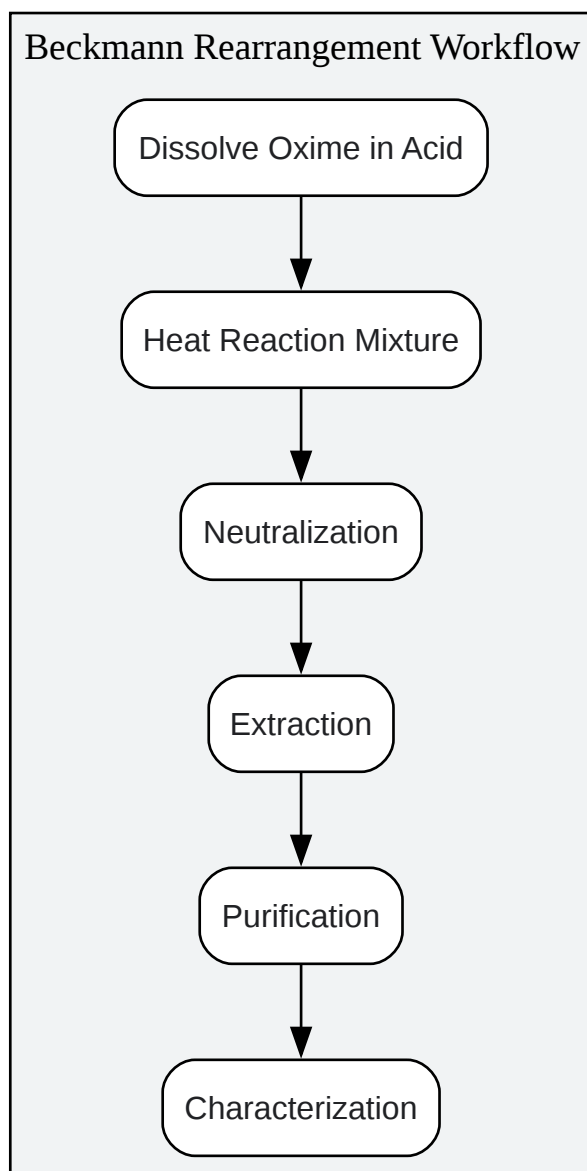
A foundational understanding of the physical and chemical properties of the starting material is crucial for its effective utilization in synthesis.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25 g/mol
CAS Number	1195-93-3
Appearance	Colorless to pale yellow liquid
Boiling Point	189-191 °C
Density	0.888 g/mL at 25 °C

Synthetic Applications: From Ketone to Bioactive Scaffolds

The primary route to unlocking the synthetic potential of **2,2,6,6-tetramethylcyclohexanone** in pharmaceutical research involves its conversion to **2,2,6,6-tetramethylcyclohexanone** oxime, followed by a Beckmann rearrangement to yield the corresponding 3,3,7,7-tetramethylazepan-2-one (a substituted ϵ -caprolactam). This lactam serves as a versatile building block for further elaboration into potential therapeutic agents.





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